

Safeguarding Your Research: A Comprehensive Guide to Handling Ethyl 2-bromoisovalerate

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Compound of Interest

Compound Name: Ethyl 2-bromoisovalerate

Cat. No.: B128821

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **Ethyl 2-bromoisovalerate**, a combustible liquid that can cause severe skin burns and eye damage.^{[1][2][3]} Adherence to these procedural steps will minimize risk and ensure the integrity of your research.

Essential Safety Information at a Glance

The following table summarizes the key physical and safety data for **Ethyl 2-bromoisovalerate**.

Property	Value	Source
Appearance	Colorless to Almost colorless clear liquid	^{[2][4][5]}
Physical State	Liquid	^[4]
Flash Point	65 °C / 149 °F	^{[2][4]}
Boiling Point	77 °C / 170.6 °F @ 12 mm Hg	^[4]
Hazards	Combustible liquid ^{[1][2][5]} , Causes severe skin burns and eye damage ^{[1][2][3]} , May be corrosive to metals ^{[1][2][6]}	

Personal Protective Equipment (PPE): Your First Line of Defense

When handling **Ethyl 2-bromoisovalerate**, the use of appropriate personal protective equipment is mandatory.^{[4][7]} Always wear protective gloves, protective clothing, and eye/face protection.^{[1][2][4]}

- **Eye and Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^{[4][8][9]}
- **Skin Protection:** Wear appropriate protective gloves and clothing to prevent skin exposure.^{[4][5][8]} Remove and wash contaminated clothing before reuse.^{[1][2]}
- **Respiratory Protection:** Use only in a well-ventilated area.^{[7][10]} If exposure limits are exceeded or irritation occurs, use a NIOSH/MSHA or European Standard EN 136 approved respirator.^[5]

Step-by-Step Handling Protocol

This protocol outlines the necessary steps for the safe handling of **Ethyl 2-bromoisovalerate** from initial preparation to final disposal.

1. Preparation and Engineering Controls:

- Ensure that an eyewash station and a safety shower are close to the workstation.^[8]
- Work in a well-ventilated area, such as a chemical fume hood.^[7]
- Keep the chemical away from heat, sparks, open flames, and hot surfaces.^{[4][5][10]} No smoking is permitted in the handling area.^{[1][2]}
- Keep the container tightly closed when not in use.^{[5][7][10]}

2. Handling the Chemical:

- Avoid all personal contact, including inhalation of vapors or mists.^{[4][7][10]}

- Do not eat, drink, or smoke when using this product.[7]
- Wash your hands and any exposed skin thoroughly after handling.[1][2][4][7][10]
- Ground and bond the container and receiving equipment to prevent static discharge.[9]

3. In Case of a Spill:

- Remove all sources of ignition.[4][8]
- For minor spills, absorb with an inert material such as sand, earth, or vermiculite.[7] Place the material in a suitable, labeled container for waste disposal.[7]
- For major spills, take precautionary measures against static discharges.[4]

4. First Aid Measures:

- If in eyes: Rinse cautiously with water for several minutes.[1][2][10] Remove contact lenses if present and easy to do. Continue rinsing and immediately call a poison center or doctor.[1][2]
- If on skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower.[1][2] Wash off immediately with soap and plenty of water.[4]
- If inhaled: Remove the person to fresh air and keep them comfortable for breathing.[1][2][10] If not breathing, give artificial respiration.[4] Immediate medical attention is required.[4][5]
- If swallowed: Rinse mouth. Do NOT induce vomiting.[1][2] Call a physician immediately.[4][5]

Storage and Disposal Plan

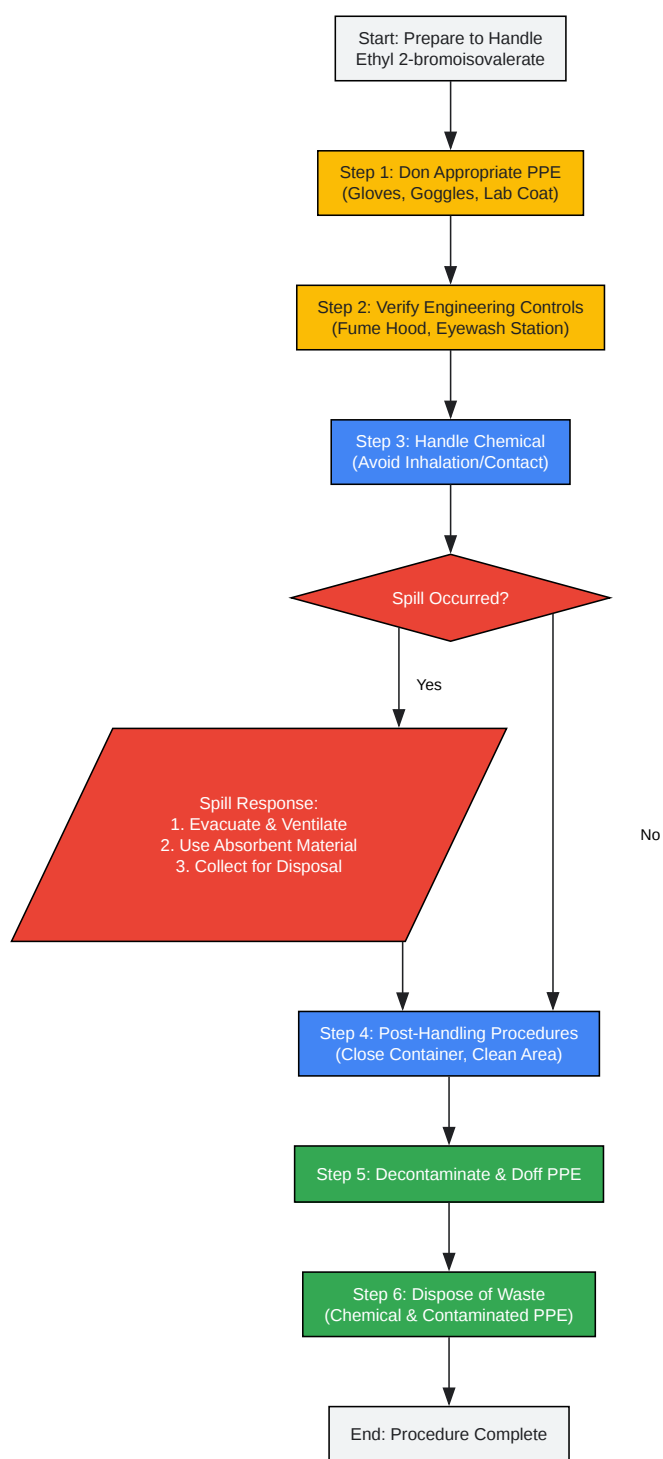
Proper storage and disposal are critical to maintaining a safe laboratory environment.

- Storage: Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, acids, and bases.[4][7][8][9] Keep containers securely sealed and protected from physical damage.[7] Store locked up.[1][7][10] Store in the original, corrosive-resistant container.[1][2][6]

- Disposal: Dispose of the contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.^{[1][2][4][7][10]} Do not empty into drains.^{[4][8]}

Workflow for Safe Handling of Ethyl 2-bromoisovalerate

The following diagram illustrates the key decision points and procedural flow for safely working with **Ethyl 2-bromoisovalerate**.



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Caption: Workflow for the safe handling of **Ethyl 2-bromoisovalerate**.

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